2-MeSADP vs. MRS2365: A Comparative Guide for P2Y1 Receptor Interrogation

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Compound of Interest

Compound Name:	*2-Mes-ADP*
CAS No.:	*475193-31-8*
Cat. No.:	*B604956*

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Executive Summary

The Bottom Line: For precise P2Y1 receptor characterization in native tissues (especially platelets), MRS2365 is the superior choice due to its high selectivity. 2-MeSADP, while a potent P2Y1 agonist, is non-selective and activates P2Y12 and P2Y13 receptors.[1][2]

- Use MRS2365 when: You need to isolate P2Y1 function (e.g., platelet shape change, calcium mobilization) without interference from Gi-coupled P2Y12 pathways.
- Use 2-MeSADP when: You are working in heterologous expression systems (e.g., HEK293 cells) where P2Y1 is the only purinergic receptor present, or if you are co-administering a P2Y12 antagonist.

The Pharmacological Landscape

The P2Y1 receptor is a Gq-coupled GPCR that mobilizes intracellular calcium (

) and initiates platelet shape change. Historically, 2-MeSADP (2-Methylthioadenosine-5'-diphosphate) was the standard high-potency agonist. However, its lack of selectivity

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necessitates complex antagonist co-administration in native systems.

MRS2365 ((N)-Methanocarba-2-MeSADP) was rationally designed to solve this specificity problem. By incorporating a rigid ring system that locks the ribose moiety into a specific conformation, it exclusively targets P2Y1.

Head-to-Head Profile

Feature	2-MeSADP	MRS2365
Primary Target	P2Y1, P2Y12, P2Y13	P2Y1 (Highly Selective)
P2Y1 Potency ( )	~0.05 – 5 nM	~0.4 – 2.4 nM
P2Y12 Activity	Potent Agonist (~5 nM)	Inactive (> 10,000 nM)
P2Y13 Activity	Agonist (~19 nM)	Inactive
Chemical Structure	Flexible ribose ring	Rigid (N)-methanocarba ring
Functional Effect (Platelets)	Aggregation (Shape change + Gi activation)	Shape Change Only
Desensitization	Standard kinetics	Rapid P2Y1 desensitization

> *Note on Potency: Values vary by assay (e.g., Calcium flux vs. GTP*
>
> S binding). However, the ratio of selectivity is the critical factor. MRS2365 maintains nanomolar potency at P2Y1 while being virtually inert at P2Y12.[1][3]

Structural Mechanism: The "N-Conformation" Lock

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Understanding the structural biology is crucial for explaining the selectivity difference.

- The Ribose Problem: In 2-MeSADP, the ribose ring is flexible and oscillates between the North (N) and South (S) conformations. P2Y1 receptors prefer the N-conformation, while P2Y12 receptors accommodate the S-conformation. Because 2-MeSADP can adopt both, it binds both.

- The Methanocarba Solution: MRS2365 replaces the ribose with a bicyclic [3.1.0]hexane ring system (methanocarba). This sterically "locks" the molecule into the North (N) conformation. This lock fits the P2Y1 binding pocket perfectly but prevents binding to P2Y12, resulting in >10,000-fold selectivity.

Visualizing the Signaling Divergence

The following diagram illustrates why MRS2365 induces only shape change in platelets, whereas 2-MeSADP (like ADP) induces full aggregation by recruiting the P2Y12 pathway.

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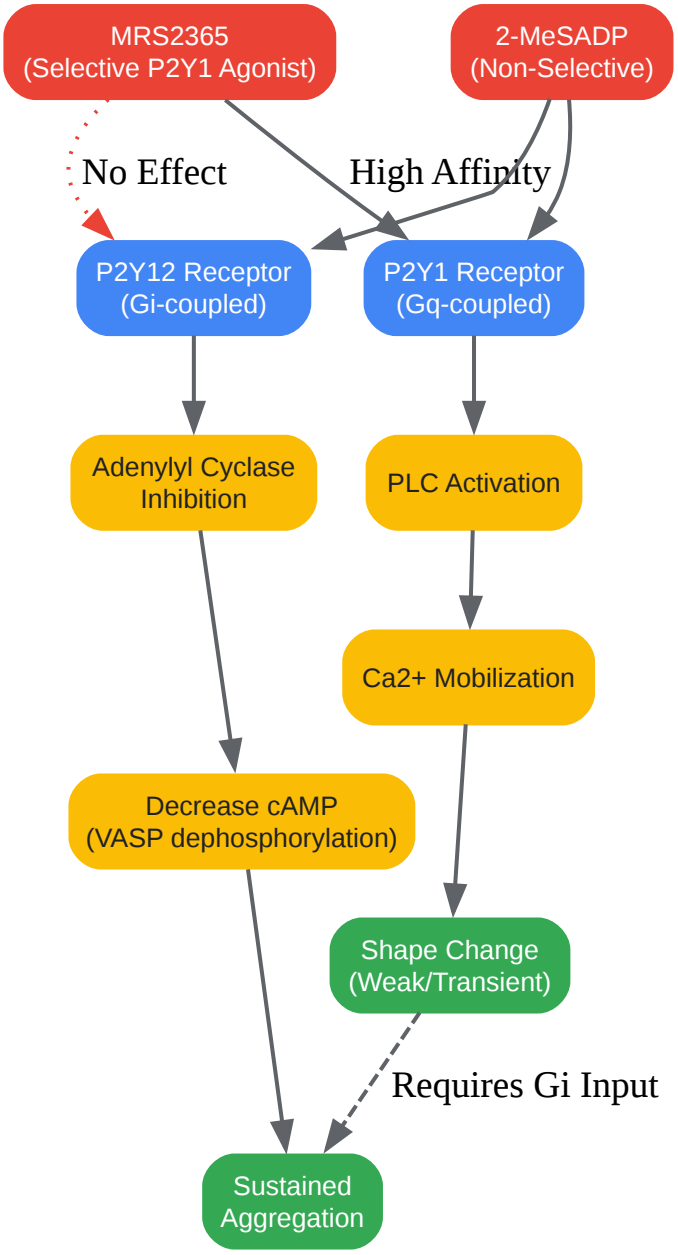
Figure 1: Differential Signaling Pathways of P2Y Agonists in Platelets



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Caption: MRS2365 selectively activates the Gq-P2Y1 axis, leading only to shape change. 2-MeSADP activates both Gq and Gi pathways, mimicking ADP to cause full aggregation.

Validated Experimental Protocol: Calcium Mobilization

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This protocol is designed to validate P2Y1 activity using a fluorescent calcium indicator.[4] It includes the necessary controls to distinguish P2Y1 from P2Y12 activity.

Materials

- Cell Line: HEK293 (stably expressing P2Y1) or Washed Human Platelets.
- Agonist: MRS2365 (Stock: 10 mM in water, store at -20°C).
- Antagonist Control: MRS2179 or MRS2500 (Selective P2Y1 antagonists).
- Dye: Fluo-4 AM or Fura-2 AM.
- Buffer: HBSS + 20 mM HEPES, pH 7.4.

Step-by-Step Workflow

- Dye Loading:
  - Incubate cells with 2-4 µM Fluo-4 AM for 30-60 minutes at 37°C in the dark.
  - Critical: If using platelets, include apyrase (0.02 U/mL) in the wash buffer to prevent desensitization by released ADP.
- Baseline Measurement:
  - Transfer cells to a fluorometer or FLIPR plate.
  - Record baseline fluorescence (

) for 30 seconds.
- Antagonist Pre-incubation (Validation Step):
  - For control wells, add MRS2179 (10 µM) 5 minutes prior to agonist addition.
  - Why: If MRS2365 is truly acting via P2Y1, this antagonist must completely abolish the signal.

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- Agonist Addition:
  - Inject MRS2365 (Final concentration range: 0.1 nM – 1 µM).
  - Note: Avoid repeated additions to the same well; MRS2365 causes rapid receptor internalization/desensitization.
- Data Analysis:
  - Measure peak fluorescence (

).
  - Calculate response as

    .
  - Plot dose-response curve to determine

    .

Interpretation

- MRS2365 Only: Rapid, sharp spike in intracellular calcium.
- MRS2365 + MRS2179: Flatline (Complete inhibition).
- 2-MeSADP (in Platelets): Similar Calcium spike, but if you measure cAMP levels (Gi pathway), 2-MeSADP will lower cAMP, whereas MRS2365 will not.

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